

# Uralenin: An Obscure Flavonoid with Limited Characterization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Uralenin

Cat. No.: B155809

[Get Quote](#)

Despite its identification as a natural product, the flavonoid known as **Uralenin** remains largely uncharacterized in scientific literature. While basic chemical information is available, a comprehensive understanding of its biological activities, mechanisms of action, and potential therapeutic applications is currently absent from public research databases.

**Uralenin**, scientifically identified by its CAS number 139163-17-0, possesses the molecular formula  $C_{20}H_{20}O_6$  and a molecular weight of 356.372 g/mol. [1] It is recognized as a flavanone, a class of flavonoids, and is chemically named 5,7,3',4'-Tetrahydroxy-5'-isoprenylflavanone. [2][3] The compound is listed as a phytochemical found in *Glycyrrhiza uralensis*, commonly known as Chinese licorice, a plant extensively used in traditional medicine. [4][5]

However, beyond these fundamental chemical identifiers, the scientific record on **Uralenin** is remarkably sparse. Extensive literature reviews and database searches fail to yield any significant studies detailing its pharmacological properties. As a result, there is no quantitative data on its biological effects, no published experimental protocols for its study, and no elucidated signaling pathways with which it might interact.

The absence of such information precludes the development of an in-depth technical guide as requested. The core requirements for data on experimental methodologies, quantitative biological effects, and mechanistic pathways cannot be met due to the lack of primary research on this specific compound.

While the broader class of flavonoids and various compounds from *Glycyrrhiza uralensis* have been the subject of extensive research, revealing a wide range of biological activities, this body of knowledge cannot be directly extrapolated to **Uralenin** without specific experimental validation.<sup>[6][7]</sup>

Researchers, scientists, and drug development professionals should be aware that "**Uralenin**" represents a significant gap in the current understanding of natural product chemistry and pharmacology. Its presence in a well-known medicinal plant suggests a potential for biological activity, but this remains purely speculative without dedicated scientific investigation.

In summary, the following is the extent of the currently available information on **Uralenin**:

Property	Value
Chemical Name	5,7,3',4'-Tetrahydroxy-5'-isoprenylflavanone
CAS Number	139163-17-0
Molecular Formula	C <sub>20</sub> H <sub>20</sub> O <sub>6</sub>
Molecular Weight	356.372 g/mol
Known Source	<i>Glycyrrhiza uralensis</i> (Chinese Licorice)

Due to the lack of available data, no diagrams of signaling pathways, experimental workflows, or logical relationships involving **Uralenin** can be generated at this time. Further primary research is required to elucidate the biological role and potential applications of this obscure flavonoid.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. uralenin CAS#: 139163-17-0 [m.chemicalbook.com]

- 2. SID 135088144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS#:139163-17-0 | 2-[3,4-dihydroxy-5-(3-methylbut-2-enyl)phenyl]-5,7-dihydroxychromen-4-one | Chemsrsc [chemsrc.com]
- 4. Plant Details: Glycyrrhiza uralensis [caps.ncbs.res.in]
- 5. gabinetakupunktury.warszawa.pl [gabinetakupunktury.warszawa.pl]
- 6. PI3K-Akt signaling pathway based on network pharmacology for the anti-Alzheimer's disease effect of licorice stem flavonoids - PMC [pmc.ncbi.nlm.nih.gov]
- 7. PI3K-Akt signaling pathway based on network pharmacology for the anti-Alzheimer's disease effect of licorice stem flavonoids | Aging [aging-us.com]
- To cite this document: BenchChem. [Uralenin: An Obscure Flavonoid with Limited Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155809#uralenin-literature-review]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)